

An In-depth Technical Guide to 3-Ethyl-4-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

Cat. No.: B15343676

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **3-Ethyl-4-methylhexane**, including its various identifiers, physicochemical properties, and general experimental protocols for its analysis. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identifiers

3-Ethyl-4-methylhexane is a branched alkane with the molecular formula C₉H₂₀. It is one of the many isomers of nonane. Accurate identification of this compound is crucial for scientific research and chemical inventory management. The primary identifiers for **3-Ethyl-4-methylhexane** are summarized in the table below.

Identifier Type	Value
CAS Number	3074-77-9[1]
IUPAC Name	3-Ethyl-4-methylhexane[2]
Synonyms	4-Ethyl-3-methylhexane, 3-Methyl-4-ethylhexane[1]
PubChem CID	18314[2]
InChI	InChI=1S/C9H20/c1-5-8(4)9(6-2)7-3/h8-9H,5-7H2,1-4H3[2]
InChIKey	OKCRKWWABWILDR-UHFFFAOYSA-N[2]
SMILES	CCC(C)C(CC)CC[2]
Molecular Formula	C9H20[2]

A diagram illustrating the logical relationship between these core identifiers is provided below.

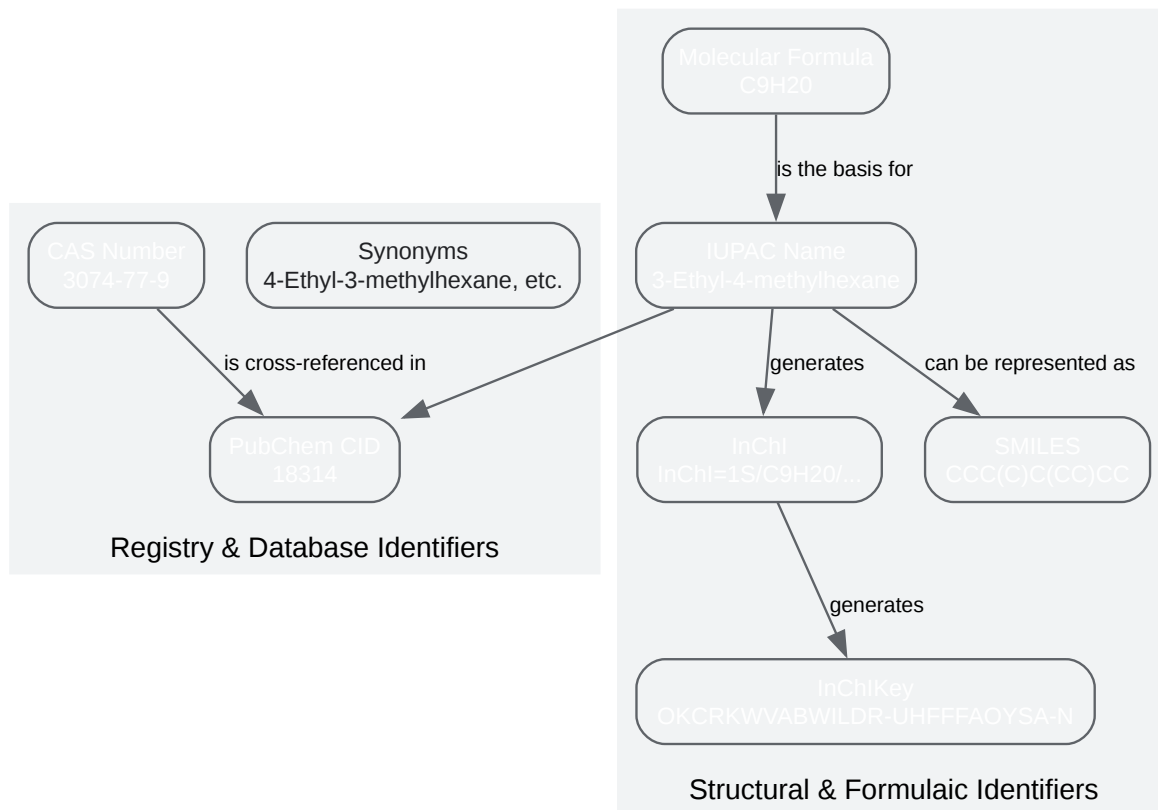


Figure 1: Identifiers for 3-Ethyl-4-methylhexane

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A diagram of the relationships between chemical identifiers.

Physicochemical Properties

The physicochemical properties of **3-Ethyl-4-methylhexane** are essential for understanding its behavior in various applications, including its use as a reference standard in gas chromatography and mass spectrometry.^[1] A summary of its key properties is presented in the table below.

Property	Value
Molecular Weight	128.25 g/mol [1][2]
Boiling Point	140.1 °C at 760 mmHg (estimated)[3]
Melting Point	-112.99 °C (estimated)[3]
Density	0.721 g/cm ³ (estimated)[3]
Vapor Pressure	7.77 mmHg at 25 °C (estimated)[3]
Flash Point	59.3 °C (estimated)[3]
Refractive Index	1.4128 (estimated)[3]
XLogP3-AA	4.5[1]

Experimental Protocols

Detailed experimental protocols for the analysis of **3-Ethyl-4-methylhexane** are not readily available in public literature. However, based on standard methods for the analysis of branched alkanes and hydrocarbon mixtures, the following sections outline general procedures for gas chromatography, mass spectrometry, and infrared spectroscopy.

Gas chromatography is a primary technique for the separation and analysis of volatile compounds like **3-Ethyl-4-methylhexane**.

- Objective: To separate **3-Ethyl-4-methylhexane** from a mixture and determine its retention time for identification and quantification.
- General Methodology:
 - Column Selection: A non-polar capillary column, such as one coated with polydimethylsiloxane (e.g., DB-1, HP-1), is typically used for alkane analysis.
 - Inlet and Oven Programming: A split/splitless inlet is commonly used. The oven temperature program would start at a low temperature (e.g., 40-60 °C) and ramp up to a higher temperature (e.g., 250-300 °C) to ensure the elution of all components.

- Carrier Gas: Helium or hydrogen is typically used as the carrier gas at a constant flow rate.
- Detector: A Flame Ionization Detector (FID) is commonly used for hydrocarbon analysis due to its high sensitivity.
- Data Analysis: The retention time of the peak corresponding to **3-Ethyl-4-methylhexane** is compared to that of a known standard. The peak area can be used for quantification. The Kovats retention index for **3-Ethyl-4-methylhexane** on a standard non-polar column is approximately 856.^[2]

Mass spectrometry is often coupled with gas chromatography (GC-MS) to provide structural information for the identification of compounds.

- Objective: To obtain the mass spectrum of **3-Ethyl-4-methylhexane** for structural elucidation and confirmation of its identity.
- General Methodology:
 - Ionization: Electron Ionization (EI) at 70 eV is the most common method for the analysis of alkanes.
 - Mass Analyzer: A quadrupole or ion trap mass analyzer is typically used.
 - Fragmentation Pattern: Branched alkanes like **3-Ethyl-4-methylhexane** undergo characteristic fragmentation. The molecular ion peak (M^+) at m/z 128 may be of low abundance. Fragmentation tends to occur at the branching points, leading to the formation of stable carbocations. Common fragments for nonane isomers would include alkyl fragments with losses of methyl ($M-15$), ethyl ($M-29$), propyl ($M-43$), and butyl ($M-57$) groups.
 - Data Analysis: The resulting mass spectrum is compared with reference spectra in databases like the NIST Mass Spectral Library for positive identification.

Infrared spectroscopy can be used to identify the functional groups present in a molecule. For an alkane like **3-Ethyl-4-methylhexane**, the spectrum is characterized by C-H and C-C bond vibrations.

- Objective: To obtain the infrared spectrum of **3-Ethyl-4-methylhexane** to confirm the presence of alkane functional groups.
- General Methodology:
 - Sample Preparation: The sample can be analyzed as a neat liquid between salt plates (e.g., NaCl or KBr) or as a dilute solution in a suitable solvent (e.g., carbon tetrachloride, CCl₄).
 - Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
 - Spectral Features: The IR spectrum of **3-Ethyl-4-methylhexane** will exhibit strong C-H stretching vibrations in the region of 2850-3000 cm⁻¹. C-H bending vibrations for methyl (-CH₃) and methylene (-CH₂-) groups will be observed around 1465 cm⁻¹ and 1375 cm⁻¹. The spectrum is generally simple due to the lack of other functional groups.
 - Data Analysis: The positions and intensities of the absorption bands are used to confirm the alkane nature of the compound.

Synthesis

While detailed, step-by-step synthesis protocols for **3-Ethyl-4-methylhexane** are not widely published, it can be synthesized through various organic chemistry reactions, typically involving the formation of carbon-carbon bonds. General approaches could include Grignard reactions or Corey-House synthesis, starting from smaller alkyl halides.

Conclusion

This technical guide provides essential information on **3-Ethyl-4-methylhexane** for researchers and professionals in the chemical and pharmaceutical sciences. The compiled data on its identifiers and physicochemical properties, along with the general experimental methodologies, serves as a foundational resource for further research and application of this compound.

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References

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